

rubidium chloride chemical properties and specifications

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Compound of Interest

Compound Name: Rubidium chloride

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An In-depth Technical Guide to **Rubidium Chloride**: Chemical Properties, Specifications, and Applications

Introduction

Rubidium chloride (RbCl) is an alkali metal halide salt with the chemical formula RbCl.[1] It is an inorganic compound composed of rubidium and chlorine, appearing as a white, crystalline, hygroscopic powder.[2][3][4] RbCl is a versatile compound with significant applications ranging from molecular biology and biomedical research to electronics and optics.[5][6] This guide provides a comprehensive overview of its chemical properties, specifications, experimental protocols, and its role in various signaling pathways relevant to researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Rubidium chloride is a stable compound known for its high solubility in water and high melting and boiling points, which are characteristic of its ionic lattice structure.[3][7] It is incompatible with strong acids and bromine trifluoride.[2]

Table 2.1: Physical Properties of Rubidium Chloride

Property	Value	References
Molecular Formula	RbCl	[1]
Molar Mass	120.921 g/mol	[1]
Appearance	White crystalline powder	[2][7]
Density	2.80 g/cm ³ (at 25 °C)	[1][8]
Melting Point	718 °C (1,324 °F; 991 K)	[1][9]
Boiling Point	1,390 °C (2,530 °F; 1,660 K)	[1][9]
Magnetic Susceptibility (χ)	-46.0·10 ⁻⁶ cm ³ /mol	[1]
Refractive Index (nD)	1.5322	[1]

Table 2.2: Solubility of Rubidium Chloride

Solvent	Solubility	References
Water	77 g/100 mL (at 0 °C)	[1]
91 g/100 mL (at 20 °C)	[1]	
130 g/100 mL (at 100 °C)	[1]	
Methanol	1.41 g/100 mL	[1]

Table 2.3: Thermochemical Properties of Rubidium Chloride

Property	Value	Reference
Heat Capacity (C)	52.4 J K ⁻¹ mol ⁻¹	[1]
Standard Molar Entropy (S ₂₉₈ [⊖])	95.9 J K ⁻¹ mol ⁻¹	[1]
Standard Enthalpy of Formation (ΔfH ₂₉₈ [⊖])	-435.14 kJ/mol	[1]

Specifications and Purity

For research and industrial applications, the purity of **rubidium chloride** is a critical specification. Manufacturers typically offer various grades, with purity levels often verified through methods like argentometric titration for chloride content and spectroscopic analysis for trace metal impurities.^[7]

Table 3.1: Example Specifications for Rubidium Chloride Purity Grades

Impurity	Content (\leq %) for 99.5% Grade	Content (\leq %) for 99.9% Grade
Li	0.001	0.001
Na	0.01	0.01
K	0.2	0.03
Cs	0.2	0.03

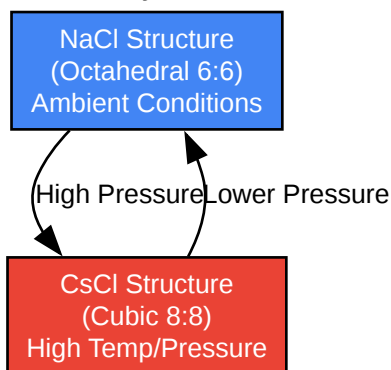
Note: These values are illustrative and can vary by supplier.^[10]

Crystal Structure

Rubidium chloride exhibits polymorphism, with its crystal structure changing under different conditions of temperature and pressure.^{[1][8]}

- Sodium Chloride (NaCl) Structure:** Under ambient conditions, RbCl adopts the NaCl-type face-centered cubic (FCC) crystal structure.^{[1][11]} In this arrangement, both rubidium and chloride ions have a coordination number of six.^[1] The lattice parameter is 6.581 Å.^[8]
- Caesium Chloride (CsCl) Structure:** At high temperatures and pressures, RbCl transitions to the CsCl structure.^{[1][12]} In this body-centered cubic arrangement, both ions have a coordination number of eight, representing the densest packing motif for RbCl.^{[1][12]}

Rubidium Chloride Crystal Structure Polymorphism

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RbCl Crystal Structure Transition

Experimental Protocols

Synthesis of Rubidium Chloride

The most common laboratory preparation of pure **rubidium chloride** involves the neutralization reaction of rubidium hydroxide with hydrochloric acid, followed by recrystallization to purify the salt.^{[1][13]}

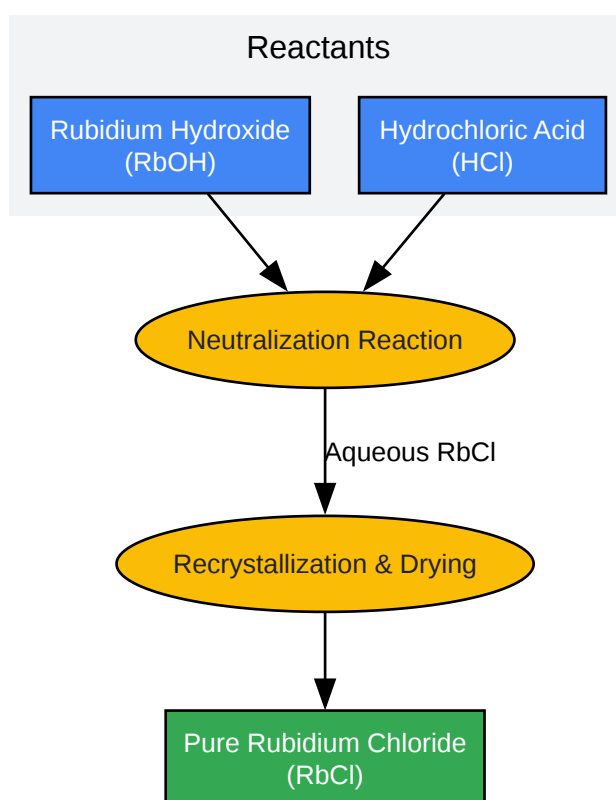
Materials:

- Rubidium hydroxide (RbOH)
- Hydrochloric acid (HCl)
- Deionized water
- Crystallizing dish
- pH indicator
- Heating plate
- Desiccator

Protocol:

- Carefully add a stoichiometric amount of hydrochloric acid to an aqueous solution of rubidium hydroxide.
- Monitor the reaction with a pH indicator to ensure complete neutralization. The reaction is:
$$\text{RbOH} + \text{HCl} \rightarrow \text{RbCl} + \text{H}_2\text{O}$$
[1]
- Gently heat the resulting solution to evaporate some of the water and concentrate the **rubidium chloride**.
- Allow the solution to cool slowly in a crystallizing dish to form crystals.
- Collect the crystals by filtration.
- Dry the purified crystals in a desiccator, as RbCl is hygroscopic and must be protected from atmospheric moisture.[1][6]

Synthesis of Rubidium Chloride



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RbCl Synthesis Workflow

Preparation of Competent Cells for DNA Transformation

Rubidium chloride is widely used in molecular biology to prepare competent bacterial cells for the uptake of plasmid DNA.^{[1][14]} The hypotonic RbCl solution causes the cells to swell, which facilitates the binding of negatively charged DNA to the cell membrane.^[1]

Materials:

- Bacterial culture (e.g., E. coli)
- Luria-Bertani (LB) broth
- Ice-cold, sterile transformation buffer (containing RbCl)
- Centrifuge
- Spectrophotometer

Protocol:

- Inoculate a single bacterial colony into LB broth and grow to early- or mid-log phase ($OD_{600} \approx 0.4-0.6$).
- Chill the culture on ice for 15-30 minutes.
- Pellet the cells by centrifugation at a low speed (e.g., 4000 x g) for 10 minutes at 4°C.
- Discard the supernatant and gently resuspend the cell pellet in an appropriate volume of ice-cold transformation buffer.
- Incubate the cell suspension on ice for at least 30 minutes.
- The competent cells are now ready for DNA transformation or can be stored at -80°C for future use.

Applications in Research and Drug Development

Rubidium chloride has diverse applications in scientific research and is being explored for its therapeutic potential.

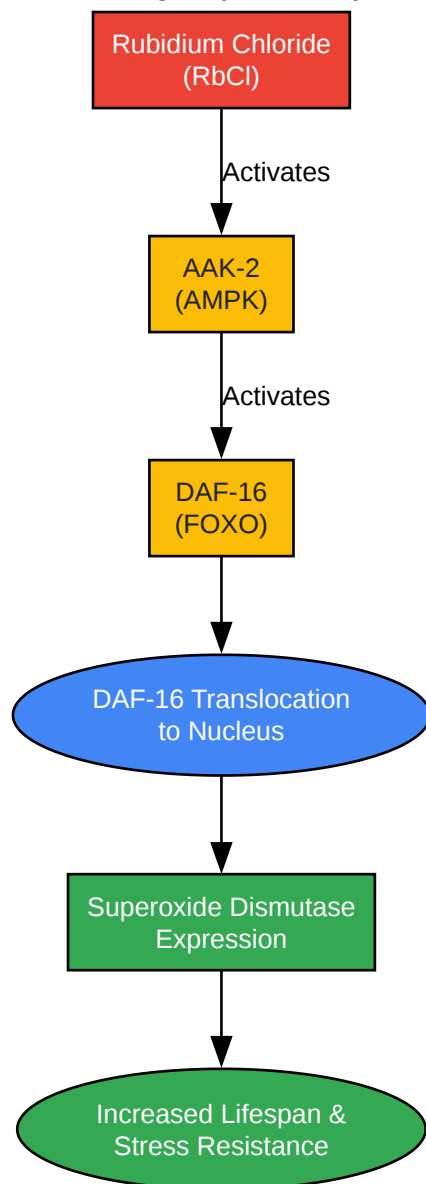
- **Biomarker and Tracer:** RbCl is an excellent non-invasive biomarker because Rb^+ ions are readily absorbed by organisms and substitute for potassium (K^+) in tissues due to their chemical similarity.[1] Radioactive isotopes, such as Rubidium-82, are used in Positron Emission Tomography (PET) to evaluate myocardial perfusion.[15][16]
- **Antidepressant Effects:** Studies have shown that RbCl exhibits antidepressant properties, potentially by elevating the levels of dopamine and norepinephrine.[1] Doses ranging from 180 to 720 mg have been used in experimental human studies for anergic and apathetic depression.[1][17]
- **Neuroprotective and Anti-aging Effects:** RbCl has been reported to have neuroprotective effects.[6] Recent research in *C. elegans* suggests it can increase lifespan and enhance stress resistance through the AMPK/FOXO signaling pathway.[18]
- **Cancer Research:** In glioblastoma research, Rb^+ ions have been shown to inhibit tumor growth by suppressing the PI3K/AKT/mTOR signaling pathway.[19]
- **Osteoporosis Research:** RbCl may be a candidate for coating orthopedic implants as it has been found to attenuate osteoclastogenesis (bone resorption) and facilitate osteoblastogenesis (bone formation).[6]
- **Molecular Biology:** It is a key reagent for preparing competent cells for DNA transformation.[1][14]

Role in Biological Signaling Pathways

Rubidium chloride's biological effects are mediated through its influence on several key cellular signaling pathways.

AMPK/FOXO Longevity Pathway

In *C. elegans*, **rubidium chloride** has been shown to extend lifespan by activating the AMPK/FOXO pathway. This leads to increased expression of stress-resistance genes, such as superoxide dismutase.[18]

RbCl-Mediated Longevity Pathway in *C. elegans*[Click to download full resolution via product page](#)

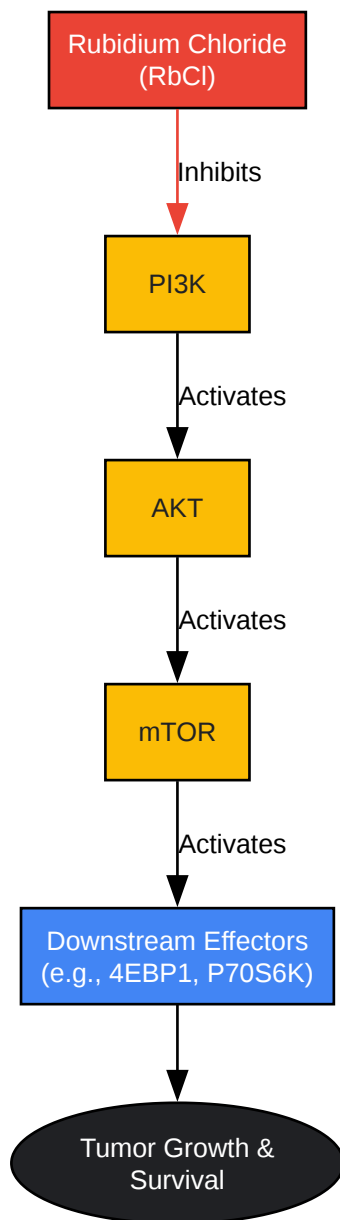
AMPK/FOXO Pathway Activation

PI3K/AKT/mTOR Cancer Pathway

In glioblastoma cells, **rubidium chloride** treatment has been found to suppress tumor growth by inhibiting key proteins in the PI3K/AKT/mTOR pathway, which is often overactive in cancer.

[19]

RbCl Inhibition of PI3K/AKT/mTOR Pathway

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PI3K/AKT/mTOR Pathway Inhibition

Safety and Handling

Rubidium chloride is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008.[20][21] However, standard laboratory safety practices should always be followed.

- Handling: Use personal protective equipment such as gloves and safety glasses.[9][20]
Handle in a well-ventilated area and avoid dust formation.[20]
- Storage: Store in a tightly sealed container in a dry, cool place.[9][10] RbCl is hygroscopic and should be protected from moisture.[2]
- First Aid: In case of contact with eyes, flush with water. If inhaled, move to fresh air. If swallowed, rinse mouth with water. Consult a physician in all cases of exposure.[20]
- Toxicity: The median lethal dose (LD₅₀) for rats is 4440 mg/kg.[1] No components are identified as probable, possible, or confirmed human carcinogens by IARC.[20]

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